

# Application Notes and Protocols for SPECT Imaging of Samarium-153 Biodistribution

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## Compound of Interest

Compound Name: Samarium-153

Cat. No.: B1220927

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These application notes provide detailed protocols for tracking the biodistribution of **Samarium-153** ( $^{153}\text{Sm}$ ) labeled compounds using Single Photon Emission Computed Tomography (SPECT). The following sections cover the preparation of  $^{153}\text{Sm}$ -EDTMP, a common agent for bone imaging, preclinical SPECT imaging protocols, and the mechanism of its uptake.

## Introduction to Samarium-153 for SPECT Imaging

**Samarium-153** ( $^{153}\text{Sm}$ ) is a radionuclide with properties that make it suitable for both therapeutic and diagnostic applications. It emits beta particles, which are effective for therapy, and a gamma photon at 103.2 keV, which is ideal for imaging with a gamma camera.<sup>[1]</sup> This dual-emission characteristic allows for the simultaneous tracking of the radiopharmaceutical's distribution and therapeutic action. The most common application of  $^{153}\text{Sm}$  is in the form of  $^{153}\text{Sm}$ -ethylenediaminetetramethylene phosphonate ( $^{153}\text{Sm}$ -EDTMP), used for palliating pain from bone metastases.<sup>[1]</sup> Its biodistribution is similar to that of Technetium-99m methylene diphosphonate (Tc-99m MDP), a standard bone scanning agent.

## Experimental Protocols

### Preparation of $^{153}\text{Sm}$ -EDTMP

This protocol outlines the laboratory-scale preparation of  $^{153}\text{Sm}$ -EDTMP.

Materials:

- **Samarium-153** chloride ( $^{153}\text{SmCl}_3$ ) solution
- Ethylenediaminetetramethylene phosphonic acid (EDTMP)
- Sodium chloride (NaCl) 0.9% solution
- 1 M Sodium hydroxide (NaOH)
- Instant thin-layer chromatography (ITLC) silica gel sheets
- Mobile phase: a mixture of  $\text{NH}_4\text{OH}:\text{MeOH}:\text{H}_2\text{O}$  (0.2:2:4)[2]
- Radio-TLC scanner

#### Procedure:

- Reconstitute a lyophilized EDTMP kit with 1 mL of 0.9% sodium chloride at room temperature.[2]
- Add the desired activity of  $^{153}\text{SmCl}_3$  solution to the reconstituted EDTMP vial.
- Adjust the pH of the reaction mixture to a range of 7.0 to 8.5 using 1 M NaOH.[2]
- Incubate the reaction vial for 15 minutes at room temperature.[2]
- Perform quality control to determine the radiochemical purity using ITLC.[2] a. Spot 2  $\mu\text{L}$  of the reaction mixture onto an ITLC strip.[2] b. Develop the chromatogram using the mobile phase.[2] c. Analyze the strip using a radio-TLC scanner to determine the percentage of radiolabeling. The  $^{153}\text{Sm}$ -EDTMP complex will migrate with the solvent front, while free  $^{153}\text{Sm}^{3+}$  will remain at the origin.[3] A radiochemical purity of >99% is expected.[3]

## Preclinical SPECT/CT Imaging Protocol for $^{153}\text{Sm}$ Biodistribution in Rodents

This protocol is designed for in vivo imaging of  $^{153}\text{Sm}$ -labeled compounds in rats using a small animal SPECT/CT system.

Animal Model:

- Male Sprague-Dawley or Wistar rats are commonly used.[4][5]

#### Radiopharmaceutical Administration:

- Anesthetize the rat using an appropriate anesthetic (e.g., a mixture of ketamine and xylazine, or isoflurane).[2]
- Inject a known activity of the  $^{153}\text{Sm}$ -labeled compound (e.g., 0.1 mL of  $^{153}\text{Sm}$ -EDTMP with an activity of approximately 25  $\mu\text{Ci}$ ) intravenously via the lateral tail vein or orbital plexus.[5]

#### SPECT/CT Imaging:

- Position the anesthetized animal on the imaging bed of the small animal SPECT/CT scanner.
- Acquire whole-body or region-of-interest SPECT images at specified time points post-injection (e.g., 2, 5, 24, 48, and 72 hours).[4]
- SPECT Acquisition Parameters:
  - Gamma Camera: A system equipped with pinhole collimators is suitable for small animal imaging.[6]
  - Energy Window: Set a 20% window centered at the 103 keV photopeak of  $^{153}\text{Sm}$ . [6]
  - Scatter Correction: Employ a dual-energy or triple-energy window method for scatter correction.[6]
  - Projections: Acquire a sufficient number of projections over 360° (e.g., 64 projections).[3]
  - Acquisition Time: Adjust the time per projection to obtain adequate counts (e.g., 30 seconds per view).[3]
- CT Acquisition: Acquire a CT scan for anatomical co-registration and attenuation correction.
- Image Reconstruction: Reconstruct the SPECT data using an iterative algorithm such as Ordered Subsets Expectation Maximization (OSEM).[6]

#### Biodistribution Analysis (Ex Vivo):

- At the end of the imaging study, euthanize the animals at the predetermined time points.
- Dissect key organs and tissues (e.g., blood, heart, lungs, liver, kidneys, spleen, muscle, and bone).
- Weigh each sample and measure the radioactivity using a gamma counter.
- Calculate the percentage of the injected dose per gram of tissue (%ID/g) for each organ.

## Quantitative Data Presentation

The following tables summarize the biodistribution of  $^{153}\text{Sm}$ -EDTMP in rats at various time points, presented as the mean percentage of the injected dose per gram of tissue (%ID/g).

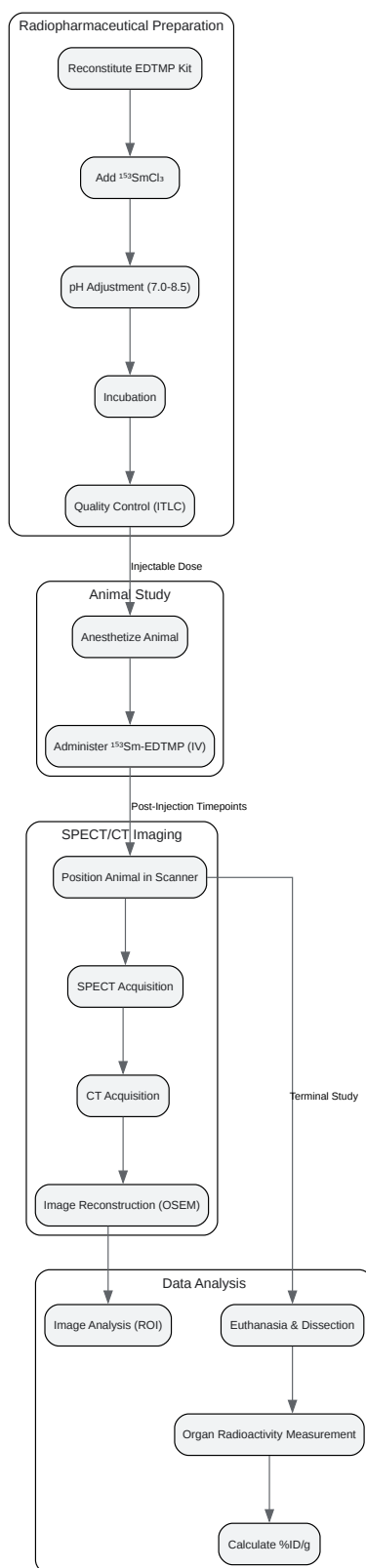
Table 1: Biodistribution of  $^{153}\text{Sm}$ -EDTMP in Rats (%ID/g)

| Organ        | 2 hours | 5 hours | 24 hours | 48 hours | 72 hours |
|--------------|---------|---------|----------|----------|----------|
| Blood        | 0.25    | 0.11    | 0.02     | 0.01     | 0.01     |
| Heart        | 0.08    | 0.05    | 0.02     | 0.01     | 0.01     |
| Lung         | 0.12    | 0.07    | 0.03     | 0.02     | 0.02     |
| Liver        | 0.20    | 0.15    | 0.08     | 0.05     | 0.04     |
| Spleen       | 0.05    | 0.03    | 0.02     | 0.01     | 0.01     |
| Kidney       | 1.20    | 0.80    | 0.25     | 0.15     | 0.10     |
| Bone (Femur) | 2.50    | 3.10    | 3.50     | 3.20     | 2.80     |
| Muscle       | 0.06    | 0.04    | 0.02     | 0.01     | 0.01     |

Data compiled from studies in Sprague-Dawley rats.[\[4\]](#)

## Visualizations

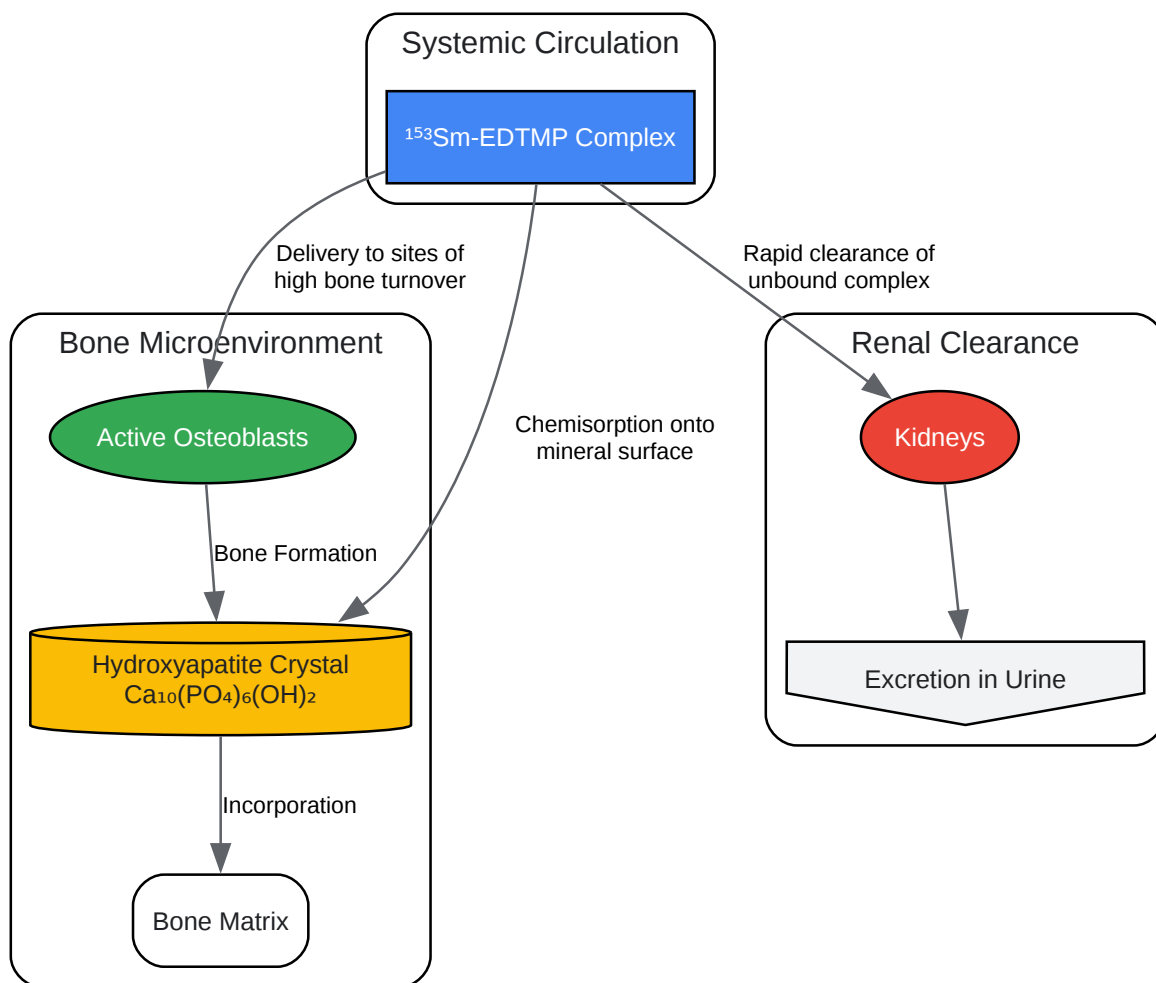
### Experimental Workflow for $^{153}\text{Sm}$ Biodistribution Studies



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Caption: Experimental workflow for  $^{153}\text{Sm}$  biodistribution studies.

## Mechanism of $^{153}\text{Sm}$ -EDTMP Uptake in Bone



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Caption: Proposed mechanism of  $^{153}\text{Sm}$ -EDTMP uptake in bone.

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